

# Essential Safety and Logistics for Handling 3-Pyridineethanol

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## Compound of Interest

Compound Name: 3-Pyridineethanol

Cat. No.: B121831

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For laboratory researchers, scientists, and drug development professionals, the safe handling and disposal of chemical intermediates like **3-Pyridineethanol** are paramount to ensuring a secure and compliant research environment. This document provides a comprehensive, step-by-step guide to the safe operational and disposal procedures for **3-Pyridineethanol**, a key building block in pharmaceutical and agrochemical synthesis.

## Personal Protective Equipment (PPE)

The initial and most critical line of defense against chemical exposure is the correct use of Personal Protective Equipment (PPE). When handling **3-Pyridineethanol**, the following PPE is mandatory to prevent skin and eye contact, as well as respiratory exposure.<sup>[1][2]</sup>

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety Goggles with side-shields or Face shield	Must conform to EN 166 (EU) or NIOSH (US) standards. <a href="#">[2]</a> <a href="#">[3]</a>
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a lab coat	Dispose of contaminated gloves after use. Wash hands thoroughly after handling. <a href="#">[1]</a> <a href="#">[2]</a>
Respiratory	Type ABEK (EN14387) respirator filter	Required when working in poorly ventilated areas or when exposure limits may be exceeded. <a href="#">[2]</a>

## Quantitative Data Summary

Understanding the physical and chemical properties of **3-Pyridineethanol** is crucial for its safe handling and storage.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO
Molecular Weight	109.13 g/mol
Appearance	Clear, light yellow to yellow liquid <a href="#">[4]</a>
Boiling Point	259 °C / 498.2 °F @ 760 mmHg <a href="#">[5]</a>
Melting Point	-7 °C / 19.4 °F <a href="#">[5]</a>
Flash Point	149 °C / 300.2 °F <a href="#">[5]</a>
Density	1.124 g/mL at 25 °C
Solubility	Soluble in water. <a href="#">[6]</a>

## Operational Plan for Safe Handling

A systematic approach is essential to minimize risks during the handling of **3-Pyridineethanol**.

## Preparation and Engineering Controls

- Ventilation: Always work in a well-ventilated area. The use of a certified laboratory chemical fume hood is strongly recommended.[1][2]
- Emergency Equipment: Ensure that an emergency eyewash station and a safety shower are readily accessible and in good working order.[3]
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames.[5][7]

## Chemical Handling Procedure

- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [7] Do not breathe in vapors or mists.[5]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical. [5] Do not eat, drink, or smoke in the work area.[5]
- Transfer: When transferring **3-Pyridineethanol**, use appropriate and sealed containers.

## Storage

- Container: Store in a tightly closed container.[5]
- Conditions: Keep in a cool, dry, and well-ventilated place away from direct sunlight.[1][5]
- Incompatibilities: Store separately from strong oxidizing agents and acids.[6]

## Disposal Plan

Proper disposal of **3-Pyridineethanol** is critical to protect the environment and comply with regulations.

## Waste Collection

- Contaminated Materials: Any materials contaminated with **3-Pyridineethanol**, such as gloves, absorbent pads, and empty containers, should be collected in a designated and clearly labeled hazardous waste container.

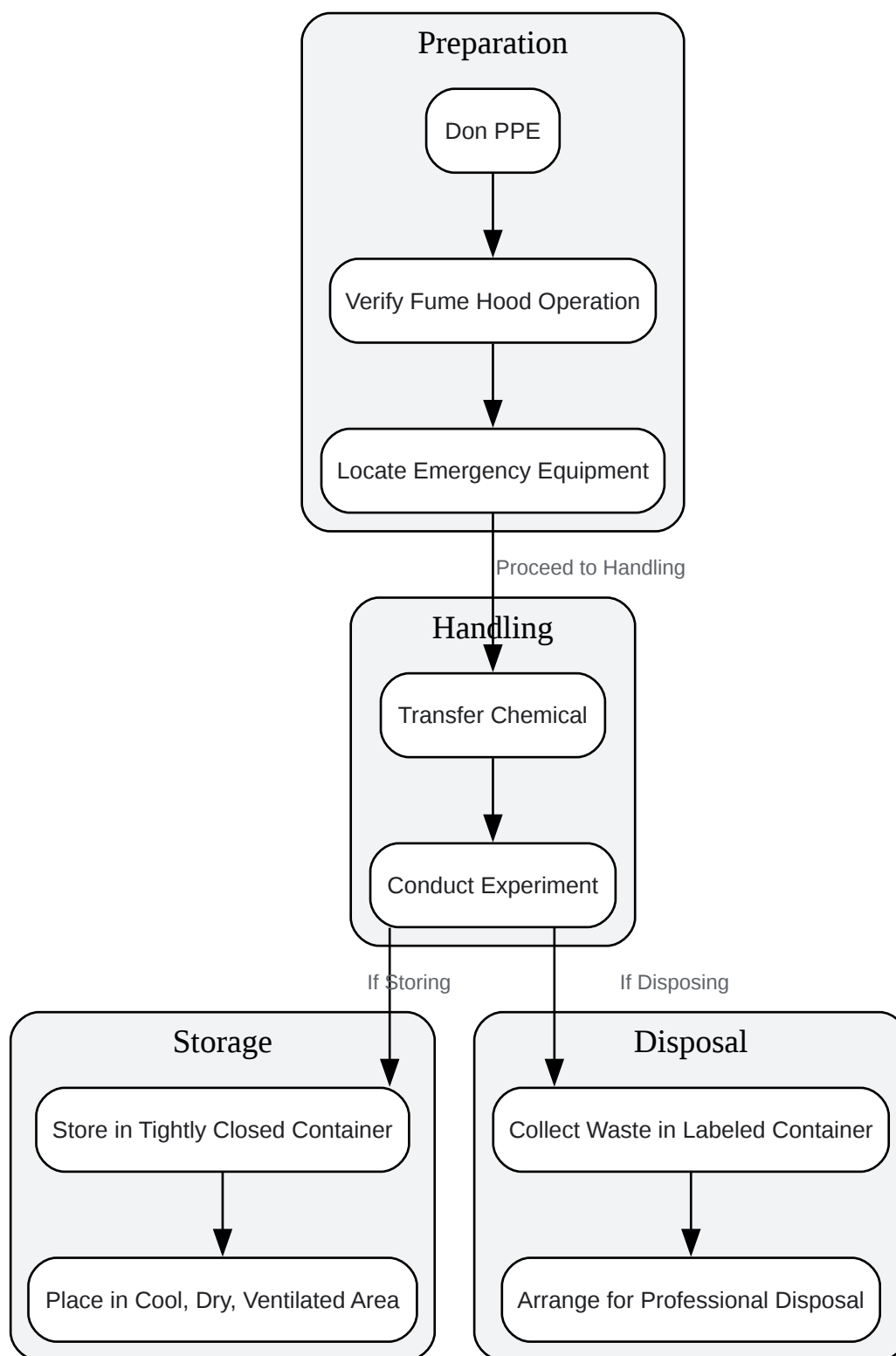
- Unused Chemical: Unused or waste **3-Pyridineethanol** should be collected in a separate, compatible, and labeled container. Do not mix with other waste streams.[8]

## Disposal Procedure

- Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**3-Pyridineethanol**".[8]
- Professional Disposal: All waste containing **3-Pyridineethanol** must be disposed of through a licensed professional waste disposal service.[5][7] Do not pour down the drain.[1]
- Regulatory Compliance: Ensure that all disposal activities are in strict accordance with all applicable local, state, and federal environmental regulations.[9]

## Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **3-Pyridineethanol**, from preparation to final disposal.



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Caption: Workflow for the safe handling of **3-Pyridineethanol**.

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